Application Notes & Protocols: Cloning, Expression, and Purification of Recombinant BarA Protein

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Compound of Interest	
Compound Name:	*BarA protein*
CAS No.:	*146835-03-2*
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Introduction

The **BarA protein** is a crucial component of the BarA-UvrY two-component system (TCS) in Escherichia coli and its homologues in other Gram-negative bacteria.[1][2] As a tripartite sensor kinase, BarA is involved in regulating central carbon metabolism, motility, biofilm formation, and virulence.[1][3] The BarA-UvrY system primarily functions by controlling the expression of small non-coding RNAs, CsrB and CsrC, which in turn regulate the activity of the CsrA protein, a master regulator of carbon metabolism.[1][4]

The production of pure, active recombinant **BarA protein** is essential for a variety of research and drug development applications.[5][6][7] These include structural biology studies to understand its signal transduction mechanism, in vitro assays to screen for inhibitors, and functional studies to elucidate its role in bacterial pathogenesis.[8] This document provides a detailed guide for the cloning, expression, and purification of recombinant **BarA protein** in an E. coli host system.

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The BarA-UvrY Signaling Pathway

The BarA-UvrY system is a phosphorelay signal transduction pathway.[9] Upon sensing an environmental stimulus (the precise signal is still under investigation, but pH is a known factor), the membrane-anchored BarA sensor kinase undergoes autophosphorylation on a conserved histidine residue in its transmitter domain.[1][9] This phosphate group is then transferred intramolecularly to an aspartate residue in its central receiver domain, and subsequently to a second histidine residue in its C-terminal phosphotransfer domain.[9] Finally, the phosphate is transferred to a conserved aspartate residue on its cognate response regulator, UvrY.[2][9] Phosphorylated UvrY then acts as a transcriptional activator, binding to the promoter regions of the csrB and csrC genes to upregulate their expression.[1][2]

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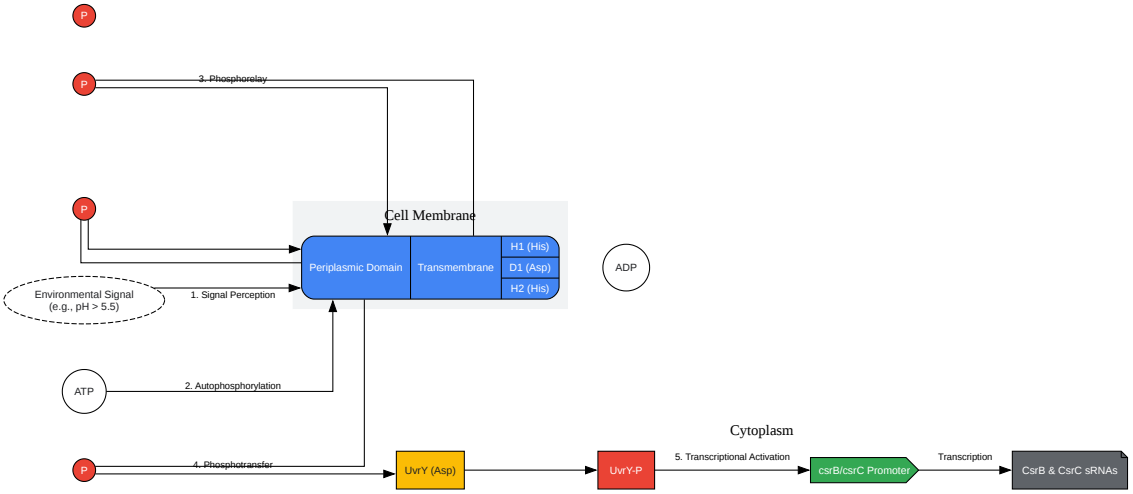

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Caption: The BarA-UvrY phosphorelay signaling cascade.

Experimental Workflow Overview

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The process of producing recombinant **BarA protein** involves several distinct stages, from the initial amplification of the barA gene to the final analysis of the purified protein.[10][11] The general workflow includes gene cloning into an expression vector, transformation into a suitable E. coli host, optimization of expression conditions, large-scale protein production, and finally, purification and validation.[11][12]

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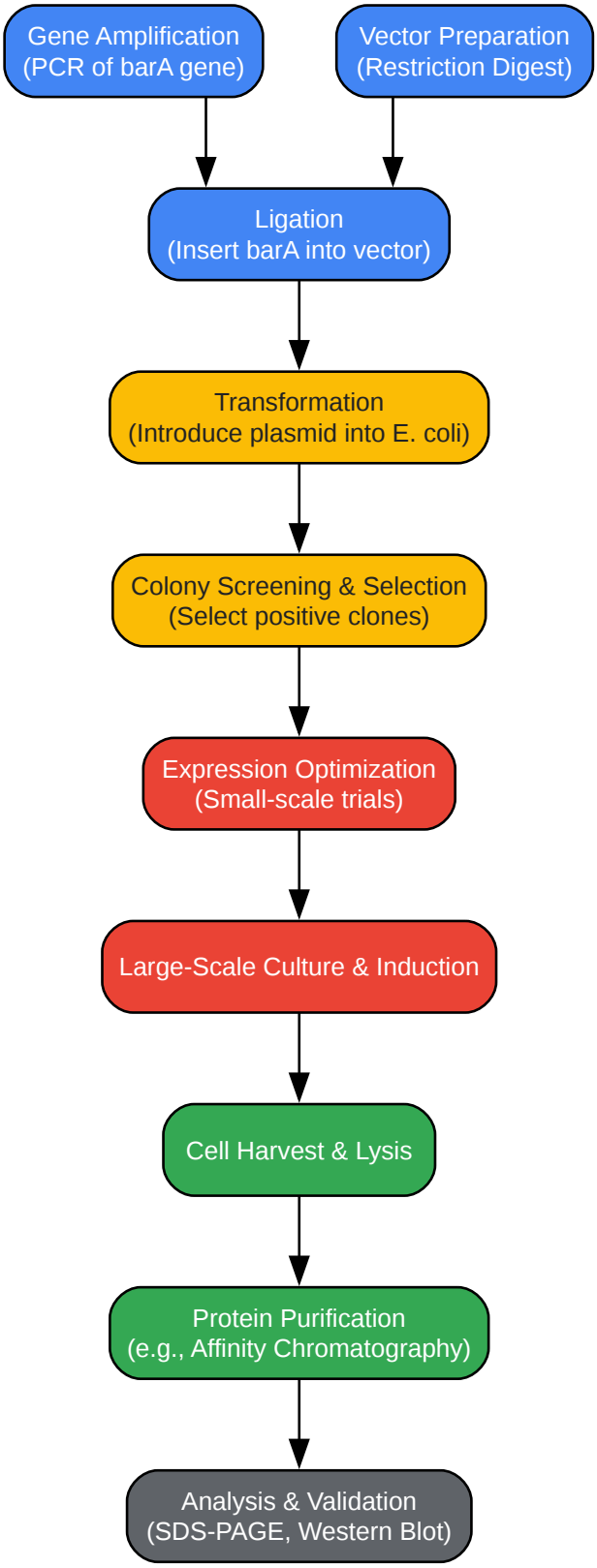

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Caption: General workflow for recombinant **BarA protein** production.

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Experimental Protocols

Protocol 1: Cloning of the barA Gene into an Expression Vector

This protocol describes the amplification of the barA gene from E. coli genomic DNA and its insertion into a pET-based expression vector, which adds an N-terminal His-tag for purification.

Materials:

- E. coli K-12 genomic DNA
- Phusion High-Fidelity DNA Polymerase and buffer
- dNTPs
- Custom forward and reverse primers for barA (with restriction sites)
- pET-28a(+) vector
- Restriction enzymes (e.g., NdeI and XhoI) and corresponding buffer
- T4 DNA Ligase and buffer
- DH5α competent cells
- LB agar plates with kanamycin (50 µg/mL)
- QIAprep Spin Miniprep Kit
- Agarose and TAE buffer

Methodology:

- Primer Design: Design primers to amplify the full-length barA coding sequence. Add an NdeI restriction site to the forward primer at the start codon and an XhoI site to the reverse primer before the stop codon.
- PCR Amplification:

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- Set up a 50 µL PCR reaction using Phusion polymerase.
- Use an annealing temperature appropriate for the designed primers.
- Run the PCR product on a 1% agarose gel to confirm the correct size (~2.7 kb for barA).
- Purify the PCR product using a gel extraction kit.

- Restriction Digest:
  - Digest both the purified PCR product and the pET-28a(+) vector with NdeI and XhoI enzymes for 2 hours at 37°C.
  - Purify the digested products.
- Ligation:
  - Set up a ligation reaction with the digested vector and insert using T4 DNA Ligase. A 3:1 molar ratio of insert to vector is recommended.
  - Incubate at 16°C overnight or at room temperature for 2 hours.
- Transformation:
  - Transform chemically competent E. coli DH5α cells with 5-10 µL of the ligation product using the heat shock method.[12]
  - Plate the transformed cells on LB agar with kanamycin and incubate overnight at 37°C.
- Screening:
  - Select several colonies and grow them overnight in LB broth with kanamycin.
  - Isolate the plasmid DNA using a miniprep kit.
  - Confirm the correct insert by restriction digest and Sanger sequencing.

Protocol 2: Expression of Recombinant His-tagged BarA

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This protocol details the process for optimizing and performing the expression of the recombinant **BarA protein** in an E. coli BL21(DE3) host strain.

Materials:

- Verified pET-28a-barA plasmid
- E. coli BL21(DE3) competent cells
- LB broth and agar with kanamycin (50 µg/mL)
- Isopropyl β-D-1-thiogalactopyranoside (IPTG), 1 M stock
- SDS-PAGE reagents

Methodology:

- Transformation: Transform BL21(DE3) competent cells with the pET-28a-barA plasmid and plate on LB-kanamycin agar.
- Small-Scale Expression Trial:
  - Inoculate a single colony into 5 mL of LB-kanamycin and grow overnight at 37°C.
  - Use the overnight culture to inoculate 50 mL of LB-kanamycin to an optical density at 600 nm (OD600) of 0.05.
  - Grow the culture at 37°C with shaking until the OD600 reaches 0.6-0.8.
  - Remove a 1 mL "uninduced" sample.
  - Induce protein expression by adding IPTG to a final concentration of 0.4 mM.
  - Incubate the culture for 4 hours at 30°C.
  - Harvest the cells by centrifugation.
  - Analyze the uninduced and induced samples by SDS-PAGE to confirm expression of a protein at the expected size (~104 kDa for His-tagged BarA).

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- Optimization of Expression Conditions: To maximize the yield of soluble protein, test various conditions.[13][14]
  - Temperature: After induction, incubate cultures at different temperatures (e.g., 18°C, 25°C, 30°C). Lower temperatures can improve protein solubility.[14]
  - IPTG Concentration: Test a range of final IPTG concentrations (e.g., 0.1 mM, 0.4 mM, 1.0 mM).
  - Induction Time: Harvest cells at different time points post-induction (e.g., 4 hours, 8 hours, overnight).
  - Analyze all samples by SDS-PAGE.
- Large-Scale Expression:
  - Based on the optimization results, inoculate 1 L of LB-kanamycin with an overnight culture.
  - Grow at 37°C to an OD600 of 0.6-0.8.
  - Induce with the optimal IPTG concentration and shift to the optimal temperature for the determined time.
  - Harvest the cells by centrifugation at 5,000 x g for 15 minutes at 4°C.
  - The cell pellet can be stored at -80°C until purification.

Protocol 3: Purification of Recombinant His-tagged BarA

This protocol uses immobilized metal affinity chromatography (IMAC) to purify the N-terminally His-tagged **BarA protein**.

Materials:

- Cell pellet from 1 L culture
- Lysis Buffer (50 mM Tris-HCl pH 8.0, 300 mM NaCl, 10 mM imidazole, 1 mM PMSF)
- Wash Buffer (50 mM Tris-HCl pH 8.0, 300 mM NaCl, 20 mM imidazole)

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- Elution Buffer (50 mM Tris-HCl pH 8.0, 300 mM NaCl, 250 mM imidazole)
- Ni-NTA agarose resin
- Chromatography column
- Dialysis tubing or centrifugal concentrators

Methodology:

- Cell Lysis:
  - Resuspend the cell pellet in 30 mL of ice-cold Lysis Buffer.
  - Lyse the cells by sonication on ice or by using a French press.
  - Clarify the lysate by centrifugation at 15,000 x g for 30 minutes at 4°C to pellet cell debris. Collect the supernatant (crude lysate).
- Affinity Chromatography:
  - Equilibrate a column containing 5 mL of Ni-NTA resin with 10 column volumes (CV) of Lysis Buffer.
  - Load the crude lysate onto the column. Collect the flow-through.
  - Wash the column with 10 CV of Wash Buffer to remove non-specifically bound proteins.
  - Elute the His-tagged **BarA protein** with 5 CV of Elution Buffer, collecting 1 mL fractions.
- Analysis of Fractions:
  - Run samples of the crude lysate, flow-through, wash, and elution fractions on an SDS-PAGE gel to assess purity.
- Buffer Exchange and Concentration:
  - Pool the purest elution fractions.

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- Perform buffer exchange into a storage buffer (e.g., 50 mM HEPES pH 7.5, 150 mM NaCl, 10% glycerol) using dialysis or a centrifugal concentrator.[15] This step also removes the imidazole.
- Concentrate the protein to the desired concentration.

- Storage: Aliquot the purified protein and store at -80°C.

Data Presentation

The following tables present illustrative data from expression optimization and purification experiments.

Table 1: Optimization of Recombinant BarA Expression

Temperature (°C)	IPTG (mM)	Induction Time (hr)	Total Protein (mg/L)	Soluble Fraction (%)
37	1.0	4	150	15
30	0.4	4	120	40
25	0.4	8	100	65
18	0.2	16	80	85

Data are for illustrative purposes. Optimal conditions (bolded) indicate the highest percentage of soluble protein.

Table 2: Purification Summary for His-tagged BarA

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Purification Step	Total Volume (mL)	Total Protein (mg)	Specific Activity (Units/mg)	Yield (%)	Purity (%)
Crude Lysate	30	450	10	100	~5
Ni-NTA Flow-through	30	380	N/A	N/A	N/A
Ni-NTA Elution	5	25	250	5.6	>95

Data are for illustrative purposes. Purity is estimated from SDS-PAGE analysis.

Applications of Recombinant BarA Protein

Purified recombinant BarA is a valuable tool for various applications in research and drug development.[5][16]

- Biochemical and Structural Studies: Used to investigate the protein's kinase and phosphatase activities, study its structure via X-ray crystallography, and understand its interaction with the UvrY response regulator.[8]
- Drug Discovery: Serves as a target in high-throughput screening assays to identify novel antimicrobial compounds that inhibit the BarA-UvrY signaling pathway.[5]
- Diagnostic Assays: Can be used as an antigen to develop antibodies for diagnostic tools like ELISA or Western blotting to detect pathogenic bacteria expressing BarA homologues.[5][7]
- Understanding Pathogenesis: Facilitates in vitro studies on the role of the BarA-UvrY system in virulence, allowing researchers to dissect its contribution to bacterial survival and adaptation in host environments.[2]

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